

A Comparative Study on the Environmental Impact of Nitroalkane Solvents

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Compound of Interest

Compound Name: 1-Nitropropane

Cat. No.: B105015

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the environmental impact of four common nitroalkane solvents: nitromethane, nitroethane, **1-nitropropane**, and 2-nitropropane. Their performance is evaluated against common laboratory solvents—ethanol, acetone, and heptane—to offer a broader perspective for solvent selection in research and development, particularly within the pharmaceutical industry. The information is compiled from various safety data sheets and scientific publications, providing a resource for making environmentally conscious decisions in the laboratory.

Data Presentation: A Comparative Overview

The following tables summarize the key environmental, health, and safety (EHS) data for the selected nitroalkane solvents and their common alternatives.

Physical and Environmental Properties

Solvent	Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Water Solubility (g/L)
Nitromethane	CH ₃ NO ₂	61.04	101.2	111
Nitroethane	C ₂ H ₅ NO ₂	75.07	114	45
1-Nitropropane	C ₃ H ₇ NO ₂	89.09	131	15
2-Nitropropane	C ₃ H ₇ NO ₂	89.09	120.3	17
Ethanol	C ₂ H ₅ OH	46.07	78.37	Miscible
Acetone	C ₃ H ₆ O	58.08	56	Miscible
Heptane	C ₇ H ₁₆	100.21	98.42	0.01

GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information. The table below outlines the key hazard statements associated with each solvent.

Solvent	Flammability	Acute Toxicity (Oral/Inhalation)	Health Hazards	Environmental Hazards
Nitromethane	H226: Flammable liquid and vapor[1]	H302: Harmful if swallowed[1]	H351: Suspected of causing cancer	H412: Harmful to aquatic life with long lasting effects[2]
Nitroethane	H226: Flammable liquid and vapor[3]	H302: Harmful if swallowed, H331: Toxic if inhaled[3]	H341: Suspected of causing genetic defects, H350: May cause cancer[3]	H412: Harmful to aquatic life with long lasting effects[3]
1-Nitropropane	H226: Flammable liquid and vapour[4]	H302: Harmful if swallowed, H312: Harmful in contact with skin, H332: Harmful if inhaled[4]	-	-
2-Nitropropane	H226: Flammable liquid and vapour[5]	H302: Harmful if swallowed, H331: Toxic if inhaled[5]	H341: Suspected of causing genetic defects, H350: May cause cancer[5]	H412: Harmful to aquatic life with long lasting effects[5]
Ethanol	H225: Highly flammable liquid and vapour[6][7][8]	-	H319: Causes serious eye irritation[7][8][9]	H401: Toxic to aquatic life[10]
Acetone	H225: Highly flammable liquid and vapour[11][12]	-	H319: Causes serious eye irritation, H336: May cause drowsiness or dizziness[11][12]	-

Heptane	H225: Highly flammable liquid and vapor[13]	H304: May be fatal if swallowed and enters airways[13][14]	H315: Causes skin irritation, H336: May cause drowsiness or dizziness[13][14]	H410: Very toxic to aquatic life with long lasting effects[13]
	[14]			

Aquatic Toxicity

The 48-hour median effective concentration (EC50) for *Daphnia magna* is a common measure of a substance's acute toxicity to aquatic invertebrates. Lower EC50 values indicate higher toxicity.

Solvent	<i>Daphnia magna</i> 48h EC50 (mg/L)
Nitromethane	>500
Nitroethane	>500
1-Nitropropane	363.8
2-Nitropropane	197
Ethanol	183[15]
Acetone	>100
Heptane	1.5

Solvent Selection Guides in the Pharmaceutical Industry

Pharmaceutical companies and collaborative organizations have developed solvent selection guides to steer chemists towards greener and safer options. These guides typically rank solvents based on a combination of Safety, Health, and Environmental (SHE) criteria.

Sanofi's Solvent Selection Guide: This guide categorizes solvents into four classes: recommended, substitution advisable, substitution requested, and banned.[16] Notably,

Nitromethane is classified as "banned" by Sanofi due to its high energy of decomposition.[17]

CHEM21 Solvent Selection Guide: This guide, developed by a consortium of pharmaceutical companies and academic institutions, also ranks solvents based on SHE criteria. While a comprehensive scoring for all nitroalkanes is not publicly available, the methodology highlights that a solvent with a high energy of decomposition, like nitromethane, would receive the highest (worst) safety score of 10.[18] It also notes that the health score for nitromethane based on H-statements might underestimate its true hazard.[19]

Based on their GHS hazard profiles, it is likely that other short-chain nitroalkanes would also fall into the "problematic" or "hazardous" categories in such guides.

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment and comparison of solvent impacts. The following sections describe the key principles of standard OECD test guidelines for toxicity and biodegradability.

Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is used to determine the acute oral toxicity of a substance.

- Principle: The test involves a stepwise procedure with the use of a limited number of animals per step. The outcome of each step determines the next step, i.e., whether to stop testing, administer a higher or lower dose, or use additional animals. The method aims to classify the substance into a specific toxicity class based on the observed mortality.
- Procedure:
 - A small group of animals (typically three) of a single sex (usually females) is dosed with the test substance at one of the defined starting dose levels (e.g., 5, 50, 300, or 2000 mg/kg body weight).
 - The animals are observed for signs of toxicity and mortality for up to 14 days.

- The number of animals that die within a specified timeframe determines the next step. For example, if no animals die at the starting dose, the next higher dose is administered to another group of animals.
- The procedure is continued until a dose that causes mortality is identified or the highest dose level is reached without mortality.
- Endpoint: The result is a classification of the substance into one of the GHS categories for acute oral toxicity, which corresponds to a range of LD50 (median lethal dose) values.

Daphnia sp. Acute Immobilisation Test (OECD Guideline 202)

This test assesses the acute toxicity of a substance to aquatic invertebrates.

- Principle: Young Daphnia (water fleas), less than 24 hours old, are exposed to the test substance in a static or semi-static system for 48 hours. The endpoint is the immobilization of the Daphnia, defined as the inability to swim within 15 seconds after gentle agitation.
- Procedure:
 - A series of test solutions with different concentrations of the substance are prepared. A control group with no test substance is also included.
 - A set number of Daphnia (e.g., 20 individuals, divided into four replicates of five) are introduced into each test concentration and the control.
 - The test vessels are maintained at a constant temperature (20 ± 1 °C) with a defined light-dark cycle for 48 hours.
 - The number of immobilized Daphnia is recorded at 24 and 48 hours.
- Endpoint: The primary endpoint is the EC50 at 48 hours, which is the concentration of the substance that causes immobilization in 50% of the test organisms.

Ready Biodegradability - Manometric Respirometry Test (OECD Guideline 301F)

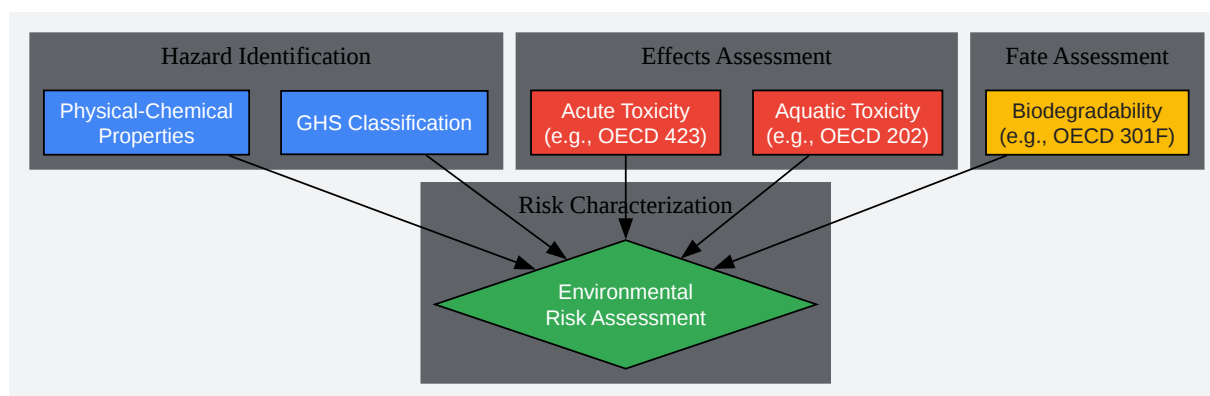
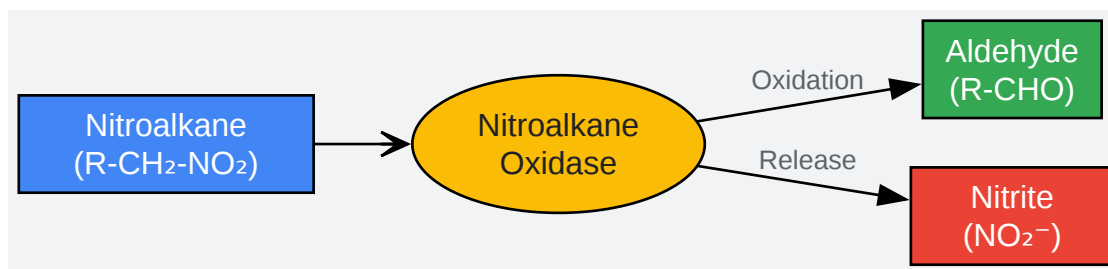
This test evaluates the potential for a substance to be rapidly biodegraded by microorganisms.

- **Principle:** The test substance is incubated in a mineral medium with a microbial inoculum (e.g., from activated sludge). The consumption of oxygen by the microorganisms as they biodegrade the substance is measured over a 28-day period. The amount of oxygen consumed is expressed as a percentage of the theoretical oxygen demand (ThOD).
- **Procedure:**
 - A known amount of the test substance is added to a bottle containing the mineral medium and a small amount of inoculum.
 - The bottle is sealed and connected to a respirometer, which measures the change in pressure due to oxygen consumption.
 - Control bottles containing only the inoculum and a reference substance with known biodegradability are run in parallel.
 - The test is run in the dark at a constant temperature (20-24 °C) for 28 days.
- **Endpoint:** A substance is considered "readily biodegradable" if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test period.

Mandatory Visualizations

Nitroalkane Biodegradation Pathway

The aerobic degradation of nitroalkanes is often initiated by the enzyme Nitroalkane Oxidase. This enzyme catalyzes the oxidation of the nitroalkane to an aldehyde or ketone, with the release of nitrite.



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